

Personal protective equipment for handling Dodec-4-en-2-one

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Compound of Interest

Compound Name: Dodec-4-en-2-one

Cat. No.: B15285535

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Essential Safety and Handling Guide for Dodec-4-en-2-one

This guide provides immediate safety, handling, and disposal information for **Dodec-4-en-2-one**, tailored for researchers, scientists, and professionals in drug development. The following procedures are based on available data for structurally similar compounds, as specific safety and health hazard information for **Dodec-4-en-2-one** is limited.

Chemical and Physical Properties

Limited experimental data is available for **Dodec-4-en-2-one**. The following table summarizes computed properties for the closely related isomer, (E)-dodec-2-en-4-one, and highlights the absence of key safety data.

Property	Value	Notes
Molecular Formula	C ₁₂ H ₂₂ O	
Molecular Weight	182.30 g/mol	[1][2]
Appearance	Colorless liquid (presumed)	Based on similar compounds.
Odor	No information available	
Flash Point	Not available	A related compound, Dodecane, has a flash point of 71°C, suggesting Dodec-4-en-2-one may be a combustible liquid.[3]
Boiling Point	Not available	
Occupational Exposure Limits	Not established	

Hazard Identification and Personal Protective Equipment (PPE)

While specific GHS classifications for **Dodec-4-en-2-one** are not available, related compounds are identified as combustible liquids and may pose an aspiration hazard if swallowed.[1][3] Repeated exposure may cause skin dryness or cracking.[1][3] Therefore, a cautious approach to handling is essential.

Recommended Personal Protective Equipment:

Protection Type	Specification
Eye Protection	Wear safety glasses with side-shields (or goggles).[4]
Hand Protection	Protective gloves (e.g., Nitrile rubber).[4]
Skin and Body Protection	Long-sleeved clothing.[4]
Respiratory Protection	Not required under normal use with adequate ventilation. If vapors or aerosols are generated, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[1][4]

Experimental Protocol for Safe Handling

1. Pre-Operational Checks:

- Ventilation: Ensure the work area, preferably a chemical fume hood, is well-ventilated.
- PPE Inspection: Check that all personal protective equipment is in good condition and readily available.
- Emergency Equipment: Locate the nearest safety shower, eyewash station, and fire extinguisher.
- Spill Kit: Have a spill kit with absorbent materials (e.g., Chemizorb®) readily accessible.[1]

2. Operational Procedures:

- Handling: Avoid contact with skin, eyes, and clothing.[2] Do not breathe vapors or aerosols. [1] Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[1]
- Transferring: Use only non-sparking tools when transferring the liquid to prevent static discharge.
- Heating: If heating is necessary, use a well-controlled heating mantle or water bath. Avoid open flames.

3. Post-Operational Procedures:

- Storage: Keep the container tightly closed and store it in a cool, dry, and well-ventilated place.[2] Store locked up.[1][3]
- Decontamination: Clean the work area thoroughly after handling.

- Hand Washing: Wash hands and face thoroughly after handling.[2]

Disposal Plan

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][3] Do not let the product enter drains.[1]

Emergency Procedures

First Aid Measures:

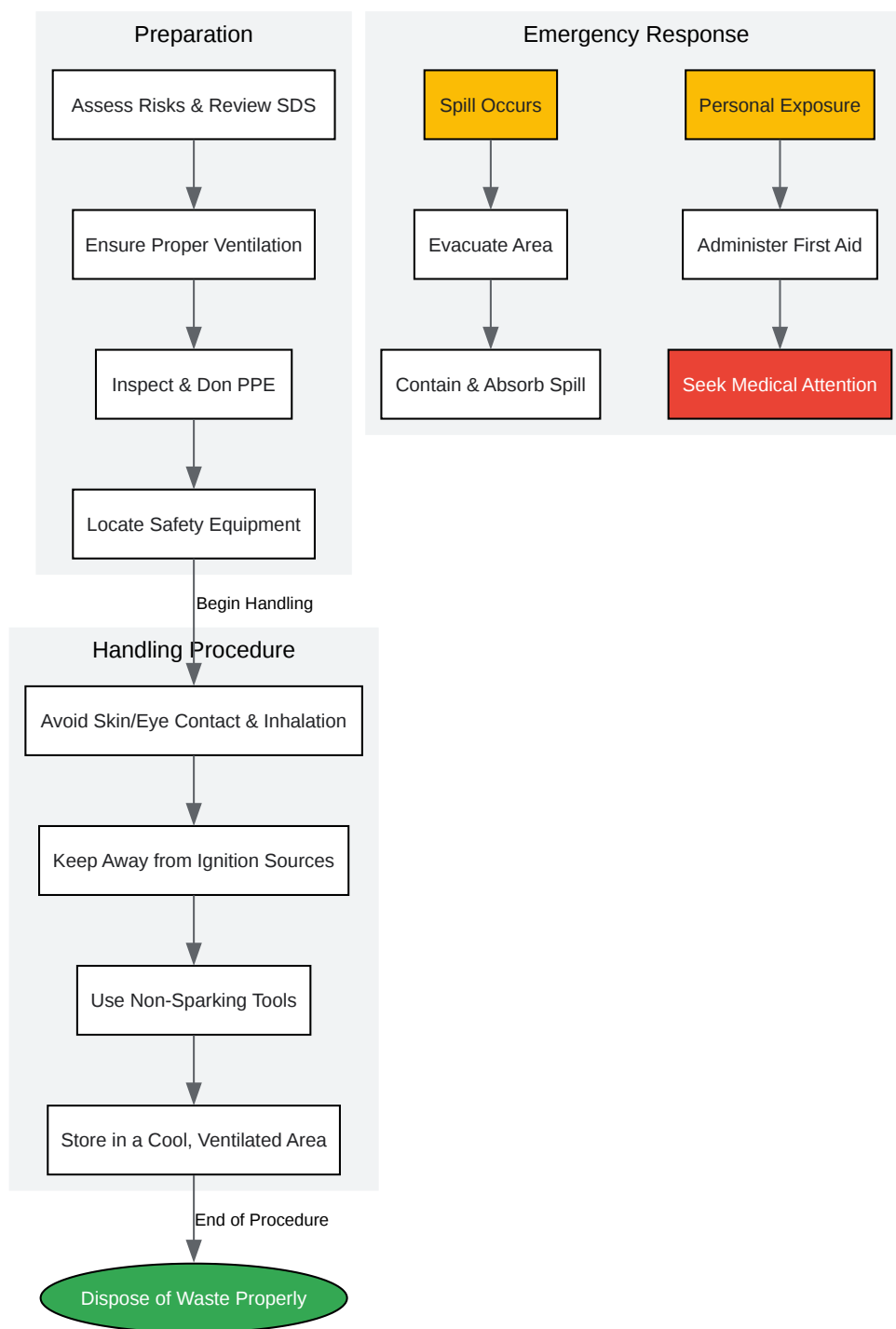
Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If symptoms persist, consult a doctor.[2][3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][2]
Ingestion	Do NOT induce vomiting.[1][3] Immediately call a POISON CENTER or doctor.[1][3] There is a risk of aspiration if the victim vomits.[1]

Spill Response:

- Evacuate the danger area.
- Ensure adequate ventilation.
- Remove all sources of ignition.
- Wear appropriate personal protective equipment.
- Cover drains to prevent entry into the sewer system.[1]

- Absorb the spill with inert material (e.g., dry sand, Chemizorb®) and place it in a suitable container for disposal.[\[1\]](#)
- Clean the affected area.

Safe Handling and Emergency Workflow for Dodec-4-en-2-one

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Caption: Workflow for safe handling and emergency response.

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